

Essential Safety and Logistics for Handling 2-Bromo-5-fluoropyrazine

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Compound of Interest

Compound Name: 2-Bromo-5-fluoropyrazine

Cat. No.: B580426

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the use of **2-Bromo-5-fluoropyrazine**, including comprehensive personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **2-Bromo-5-fluoropyrazine**
- CAS Number: 1209459-10-8[1]
- Molecular Formula: C₄H₂BrFN₂[1]

Hazard Identification

2-Bromo-5-fluoropyrazine is classified as a substance with the following hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[2]
- Causes skin irritation.[2][3][4]
- Causes serious eye irritation.[2][3][4]
- May cause respiratory irritation.[2][3][4]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to ensure personal safety when handling **2-Bromo-5-fluoropyrazine**.

Protection Type	Required Equipment	Specifications & Remarks
Eye and Face Protection	Safety glasses with side-shields or goggles, and a face shield.	Must be worn at all times in the laboratory. If there is a splash risk, a face shield should be used in addition to goggles.
Hand Protection	Chemical-resistant gloves.	Compatible gloves should be selected based on the specific laboratory conditions and breakthrough time. Dispose of contaminated gloves after use.
Body Protection	Laboratory coat, overalls, or P.V.C. apron. ^[5]	A flame-retardant lab coat is recommended. Ensure clothing fully covers exposed skin.
Respiratory Protection	Dust mask or respirator.	A NIOSH-approved N95 dust mask or a respirator with an appropriate cartridge should be used, especially when handling the solid form or when engineering controls are insufficient. ^[6] The use of respiratory protection should be based on a professional assessment of the risk of inhalation. ^[5]

Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:

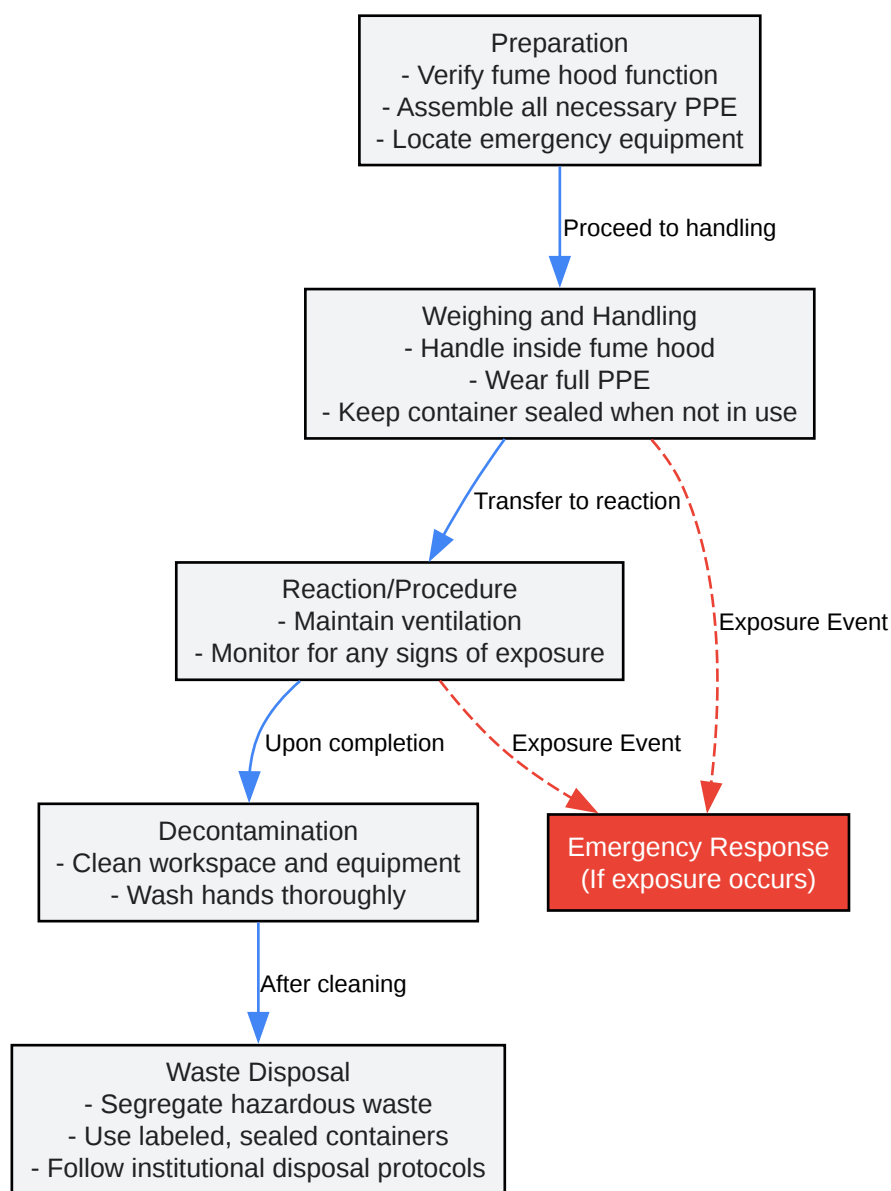
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[3][5]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.
- Keep the container tightly closed when not in use.[3][5][7][8]
- Handling the Compound:
 - Avoid all personal contact, including inhalation of dust or fumes and contact with skin and eyes.[5]
 - Do not eat, drink, or smoke in the handling area.[5][7][8]
 - Wash hands and any exposed skin thoroughly after handling.[3][5][7][8]
- In Case of Accidental Exposure:
 - Eye Contact: Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open.[5] Seek immediate medical attention.[5]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[3][5] Seek medical attention if irritation occurs.[5]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[3][5][7]
 - Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4]

Disposal Plan: Waste Management Protocol

- Waste Collection:
 - Collect all waste material, including unused **2-Bromo-5-fluoropyrazine** and any contaminated disposables (e.g., gloves, weighing paper), in a designated, properly labeled, and sealed hazardous waste container.[5]

- Spill Management:
 - In the event of a spill, evacuate the area.
 - Wear the appropriate PPE as outlined in the table above.
 - For dry spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a sealed container for disposal.^[5]
 - For wet spills, absorb the material with an inert, non-combustible absorbent and place it in a sealed container for disposal.
 - Wash the spill area thoroughly with soap and water, and prevent runoff from entering drains.^[5]
- Final Disposal:
 - Dispose of the hazardous waste through an authorized waste disposal company, in accordance with all local, state, and federal regulations.^{[5][7][8]} Do not dispose of it down the drain or in the regular trash.

Workflow for Safe Handling of 2-Bromo-5-fluoropyrazine



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Caption: Workflow for the safe handling of **2-Bromo-5-fluoropyrazine**.

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